

# Physical and chemical properties of Nitenpyram including solubility and melting point

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitenpyram

Cat. No.: B000241

[Get Quote](#)

## An In-depth Technical Guide to the Physical and Chemical Properties of Nitenpyram

Introduction: **Nitenpyram** is a neonicotinoid insecticide widely utilized in both agricultural and veterinary applications.<sup>[1][2]</sup> As a neurotoxin, it acts by irreversibly binding to the nicotinic acetylcholine receptor (nAChR) in the central nervous system of insects, leading to paralysis and rapid death.<sup>[1][2]</sup> This guide provides a detailed overview of the core physical and chemical properties of **Nitenpyram**, offering valuable data and procedural insights for researchers, scientists, and professionals in drug development.

## Core Physical and Chemical Properties of Nitenpyram

The fundamental physicochemical characteristics of **Nitenpyram** are crucial for understanding its behavior in various formulations and environmental systems. These properties dictate its solubility, stability, and biological activity.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>15</sub> ClN <sub>4</sub> O <sub>2</sub>	[1]
Molecular Weight	270.71 g/mol	
Appearance	Pale yellow or white crystalline solid	
Melting Point	82 - 84 °C	
Density	1.40 g/cm <sup>3</sup> at 26 °C	
Vapor Pressure	1.1 x 10 <sup>-6</sup> mPa (8.2 x 10 <sup>-12</sup> mm Hg) at 20 °C	
Water Solubility	840 g/L (8.4 x 10 <sup>5</sup> mg/L) at 20-25 °C, pH 7	
Solubility in Organic Solvents (at 20-25°C)	Chloroform: 700 g/L Methanol: 670 g/L Acetone: 290 g/L Ethanol: 89 g/L Xylene: 4.5 g/L DMSO: Slightly soluble	
Octanol-Water Partition Coefficient (log Kow)	-0.66	
Dissociation Constants (pKa)	pKa1 = 3.1; pKa2 = 11.5	
Stability	Stable under recommended storage conditions. Degrades in unpreserved finished drinking water but is stable in surface and ground waters.	

## Experimental Protocols

The determination of **Nitenpyram**'s physicochemical properties relies on established analytical methodologies. Below are detailed protocols for key experiments.

### 1. Determination of Melting Point via Differential Scanning Calorimetry (DSC)

- Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. The melting point is identified as the peak of the endothermic transition on the DSC thermogram.
- Methodology:
  - A small, accurately weighed sample of **Nitenpyram** (typically 1-5 mg) is hermetically sealed in an aluminum pan.
  - An empty sealed pan is used as a reference.
  - The sample and reference pans are placed in the DSC cell.
  - The cell is heated at a constant rate (e.g., 10 °C/min) under an inert nitrogen atmosphere.
  - The heat flow to the sample is monitored and plotted against temperature. The onset and peak of the melting endotherm are recorded to determine the melting range and point.

## 2. Determination of Solubility (Shake-Flask Method)

- Principle: This classic method determines the saturation concentration of a solute in a solvent at a specific temperature.
- Methodology:
  - An excess amount of crystalline **Nitenpyram** is added to a known volume of the solvent (e.g., water, acetone, chloroform) in a glass flask.
  - The flask is sealed and agitated in a constant temperature water bath (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After agitation, the suspension is allowed to stand, permitting the undissolved solid to settle.
  - A sample of the supernatant is carefully withdrawn, filtered (using a filter that does not adsorb the solute), and diluted as necessary.

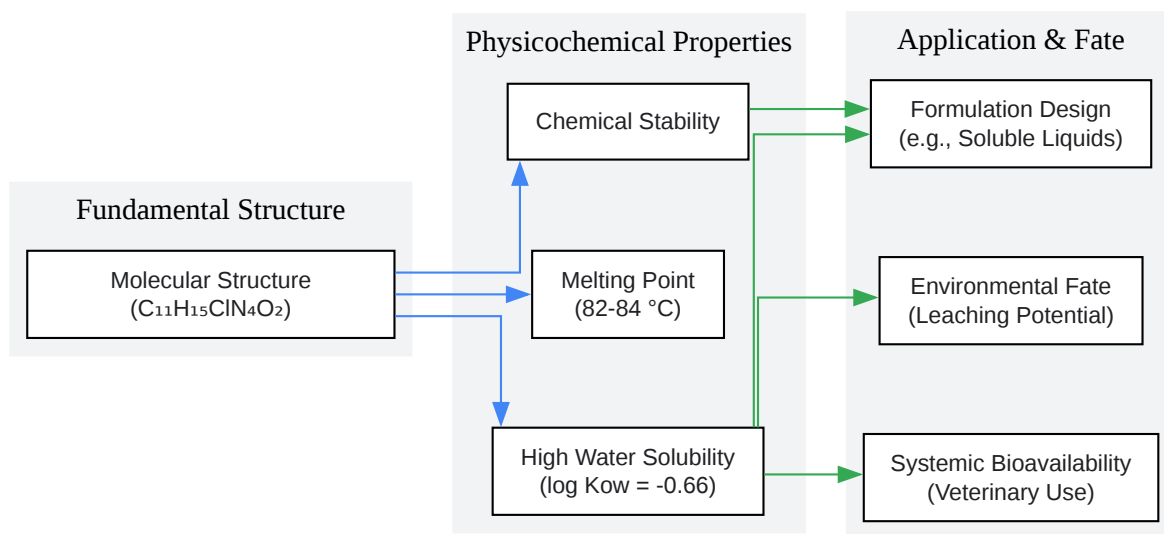
- The concentration of **Nitenpyram** in the saturated solution is quantified using a validated analytical technique, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).

### 3. Determination of Octanol-Water Partition Coefficient (log Kow)

- Principle: The shake-flask method is the standard for determining log Kow, which measures the ratio of a chemical's concentration in the octanol phase to its concentration in the aqueous phase at equilibrium.
- Methodology:
  - n-Octanol and water are mutually saturated by mixing them for 24 hours, followed by separation of the two phases.
  - A small, known amount of **Nitenpyram** is dissolved in either the water-saturated octanol or octanol-saturated water.
  - The two phases are combined in a flask in a specific volume ratio (e.g., 1:1 or 1:2).
  - The flask is shaken at a constant temperature until equilibrium is achieved (typically several hours).
  - The mixture is centrifuged to ensure complete separation of the two phases.
  - The concentration of **Nitenpyram** in both the octanol and aqueous phases is determined using an appropriate analytical method, such as HPLC-UV or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
  - The partition coefficient (Kow) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The result is expressed as its base-10 logarithm (log Kow).

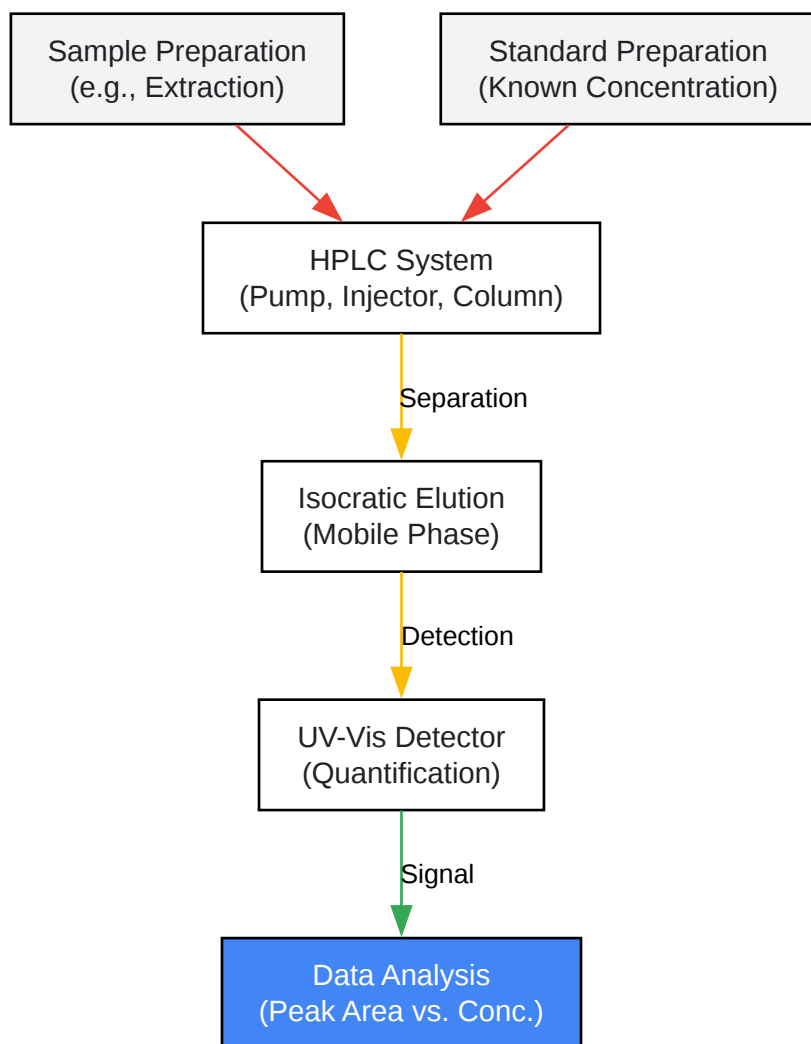
## Visualizations

The following diagrams illustrate key relationships and workflows relevant to the study of **Nitenpyram**.



[Click to download full resolution via product page](#)

Logical relationship between **Nitenpyram**'s structure, properties, and applications.



[Click to download full resolution via product page](#)

Experimental workflow for the quantification of **Nitenpyram** using HPLC-UV.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Nitenpyram | C<sub>11</sub>H<sub>15</sub>ClN<sub>4</sub>O<sub>2</sub> | CID 3034287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Nitenpyram - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [Physical and chemical properties of Nitenpyram including solubility and melting point]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b000241#physical-and-chemical-properties-of-nitenpyram-including-solubility-and-melting-point>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)